

Physical properties of "Pyrrole-d5" (boiling point, density)

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Compound of Interest

Compound Name: Pyrrole-d5

Cat. No.: B099909

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Physical Properties of Pyrrole-d5: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise overview of the key physical properties of **Pyrrole-d5** (C_4D_5N), a deuterated isotopologue of pyrrole. The substitution of hydrogen with deuterium atoms imparts a higher molecular weight, which subtly influences its physical characteristics compared to the non-deuterated form. This document summarizes essential data for laboratory and developmental applications.

Core Physical Characteristics

Pyrrole-d5 is a colorless liquid under standard conditions. The primary physical data points, its boiling point and density, are critical for a range of applications, including reaction setup, purification, and formulation.

Physical Property	Value	Conditions
Boiling Point	131 °C	at 1 atm
Density	1.115 g/mL	at 25 °C

Additional Properties

A broader understanding of **Pyrrole-d5**'s physical nature is beneficial for comprehensive experimental design.

Property	Value
Molecular Weight	72.12 g/mol [1] [2]
Melting Point	-23 °C [1] [2] [3]
Refractive Index	n20/D 1.5072 (lit.) [1] [2]

Experimental Considerations

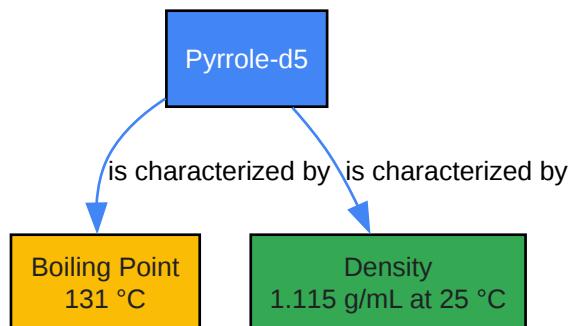
While specific, detailed experimental protocols for the determination of the boiling point and density of **Pyrrole-d5** are not readily available in the public domain, the methodologies for such measurements are standard in organic chemistry.

Boiling Point Determination: The boiling point is typically determined by distillation at atmospheric pressure. The temperature at which the liquid and vapor phases are in equilibrium is recorded. For small sample sizes, micro-boiling point determination methods can be employed.

Density Measurement: The density is commonly measured using a pycnometer or a digital density meter at a controlled temperature, in this case, 25 °C. This involves accurately measuring the mass of a known volume of the substance.

Logical Relationship of Physical Properties

The following diagram illustrates the fundamental physical state transitions and properties of **Pyrrole-d5**.



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Physical Properties of **Pyrrole-d5**

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References

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